

troubleshooting low coupling efficiency with 5'-O-DMT-N2-DMF-dG

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Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

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Technical Support Center: 5'-O-DMT-N2-DMF-dG

Welcome to the technical support center for **5'-O-DMT-N2-DMF-dG**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and resolve issues related to low coupling efficiency during oligonucleotide synthesis.

Frequently Asked Questions (FAQs)

Q1: What is **5'-O-DMT-N2-DMF-dG** and why is the N2-DMF protecting group used?

5'-O-DMT-N2-DMF-dG is a phosphoramidite building block used in the chemical synthesis of DNA oligonucleotides.[1][2][3][4] The key components are:

- 5'-O-DMT: A dimethoxytrityl group that protects the 5'-hydroxyl group of the deoxyguanosine. This group is removed at the beginning of each coupling cycle to allow for the addition of the next nucleotide.[5]
- N2-DMF: A dimethylformamidinium group that protects the exocyclic amine of the guanine base. This group is crucial for preventing unwanted side reactions during synthesis and is noted for its relative stability against depurination compared to other protecting groups.[6]

The DMF group also enhances the solubility and stability of the phosphoramidite during synthesis.^[1]

- dG: Deoxyguanosine, one of the four standard DNA bases.
- Phosphoramidite: The reactive moiety at the 3'-position that enables the formation of the phosphodiester bond to the growing oligonucleotide chain.^[1]

Q2: What is a typical coupling efficiency I should expect with **5'-O-DMT-N2-DMF-dG**?

Under optimal conditions, the coupling efficiency for **5'-O-DMT-N2-DMF-dG** should be greater than 99%.^[5] Consistently high coupling efficiency is critical, as even a small decrease can significantly reduce the yield of the full-length oligonucleotide, especially for longer sequences.^{[6][7]}

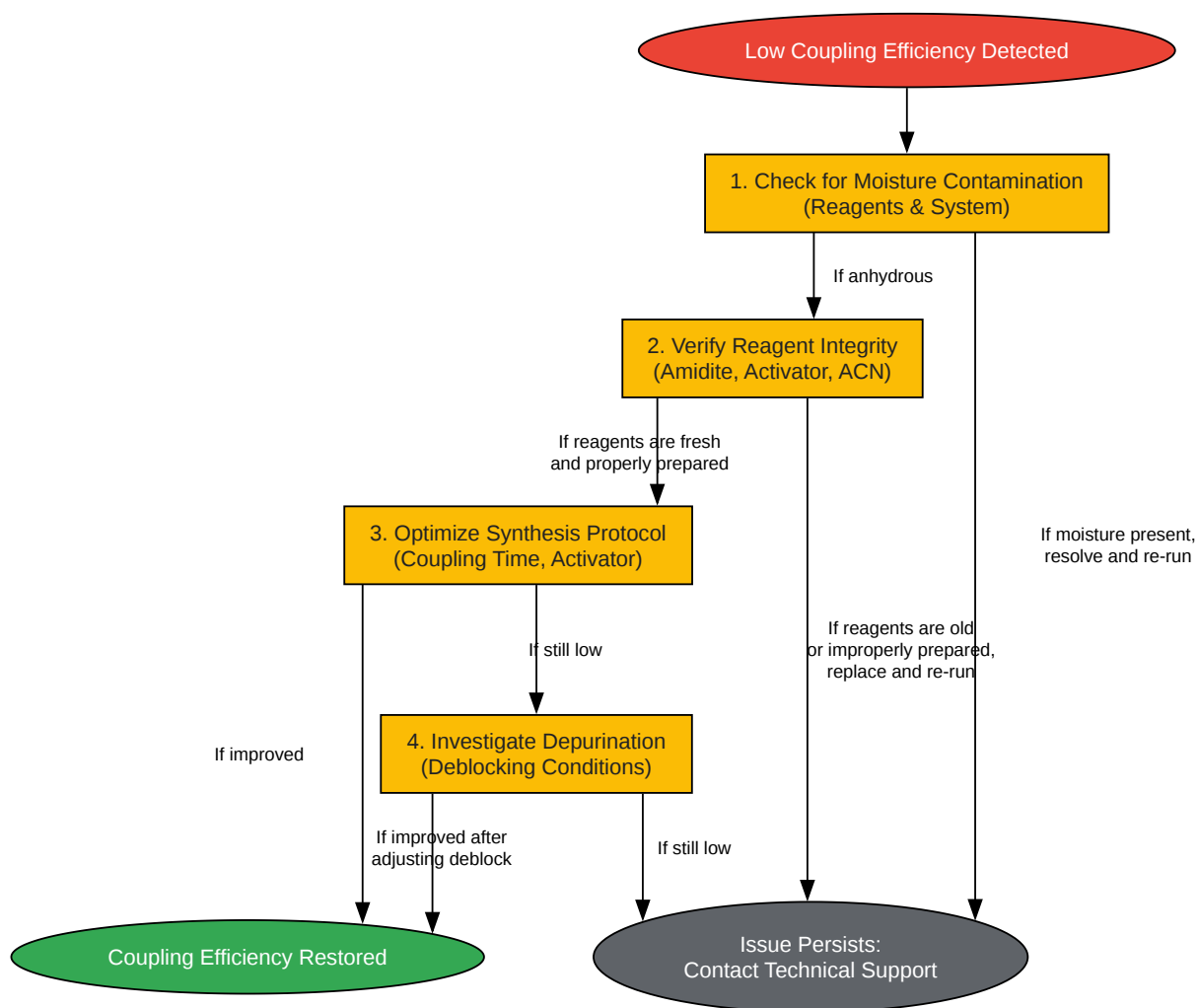
Q3: Why is my coupling efficiency low specifically when adding dG?

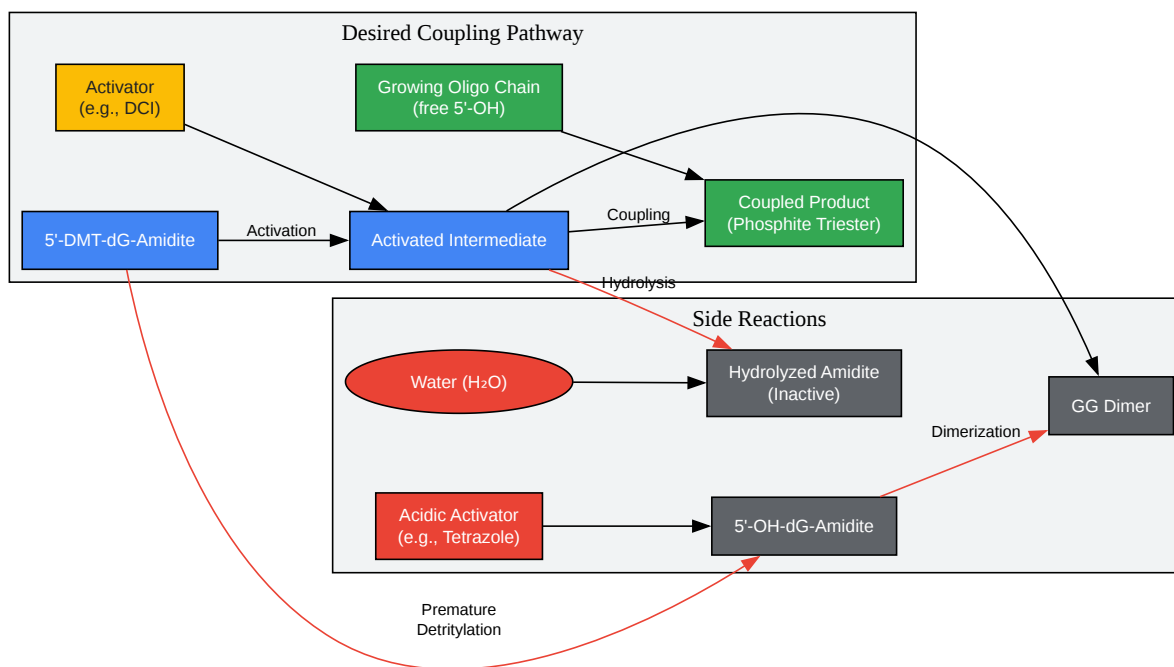
Low coupling efficiency with dG phosphoramidites, including the DMF-protected version, can be attributed to several factors. dG phosphoramidites are known to be less stable than other standard phosphoramidites.^[8] Key reasons for low efficiency include moisture contamination, improper activator choice, phosphoramidite degradation, and potential for side reactions like depurination.

Troubleshooting Guide for Low Coupling Efficiency

Low coupling efficiency is a common issue in oligonucleotide synthesis. This guide provides a systematic approach to identifying and resolving the root cause of the problem.

Diagram: Troubleshooting Workflow





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